

# An In-depth Technical Guide to the Safety and Handling of Hexanediamines

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## Compound of Interest

Compound Name: *Hexane-1,3-diamine*

Cat. No.: *B14751582*

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Disclaimer: This guide addresses the safety and handling precautions for diamine isomers of hexane. The primary focus of the detailed information within this document is Hexane-1,6-diamine (Hexamethylenediamine, CAS No. 124-09-4), a compound for which extensive safety data is available. The user's original topic of interest, **Hexane-1,3-diamine** (CAS No. 589-54-8), is a structural isomer for which there is a significant lack of published safety, handling, and toxicological data.<sup>[1][2]</sup>

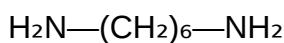
Given the structural similarities and the presence of two amine functional groups, it is prudent to assume that **Hexane-1,3-diamine** may exhibit similar, if not identical, hazards to its better-studied 1,6-isomer. Therefore, the rigorous precautions outlined for Hexane-1,6-diamine should be considered the minimum standard when handling **Hexane-1,3-diamine** or any other hexane diamine isomer for which specific data is not available. A substance-specific risk assessment is mandatory before use.

## Chemical Identification

This guide pertains to aliphatic diamines with a six-carbon chain. The primary surrogate for this guide is Hexane-1,6-diamine.

- Primary Chemical Name: Hexane-1,6-diamine<sup>[3]</sup>
- Synonyms: Hexamethylenediamine (HMDA), 1,6-Diaminohexane<sup>[3][4]</sup>
- CAS Number: 124-09-4<sup>[3]</sup>

- Molecular Formula: C<sub>6</sub>H<sub>16</sub>N<sub>2</sub>[\[5\]](#)
- Molecular Weight: 116.21 g/mol [\[5\]](#)
- Structure:



## Hazard Identification and Classification

Hexane-1,6-diamine is a hazardous chemical that poses significant risks upon exposure. It is corrosive, acutely toxic, and can cause severe irritation.[\[6\]](#)[\[7\]](#)

## GHS Classification

The Globally Harmonized System (GHS) classification for Hexane-1,6-diamine is as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed <a href="#">[6]</a>
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin <a href="#">[6]</a>
Skin Corrosion / Irritation	Category 1B	H314: Causes severe skin burns and eye damage <a href="#">[6]</a> <a href="#">[7]</a>
Serious Eye Damage	Category 1	H314: Causes severe skin burns and eye damage <a href="#">[6]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation <a href="#">[6]</a> <a href="#">[7]</a>
Aquatic Hazard (Acute)	Category 3	H402: Harmful to aquatic life <a href="#">[5]</a>

## Hazard Pictograms and Signal Word

- Pictograms:

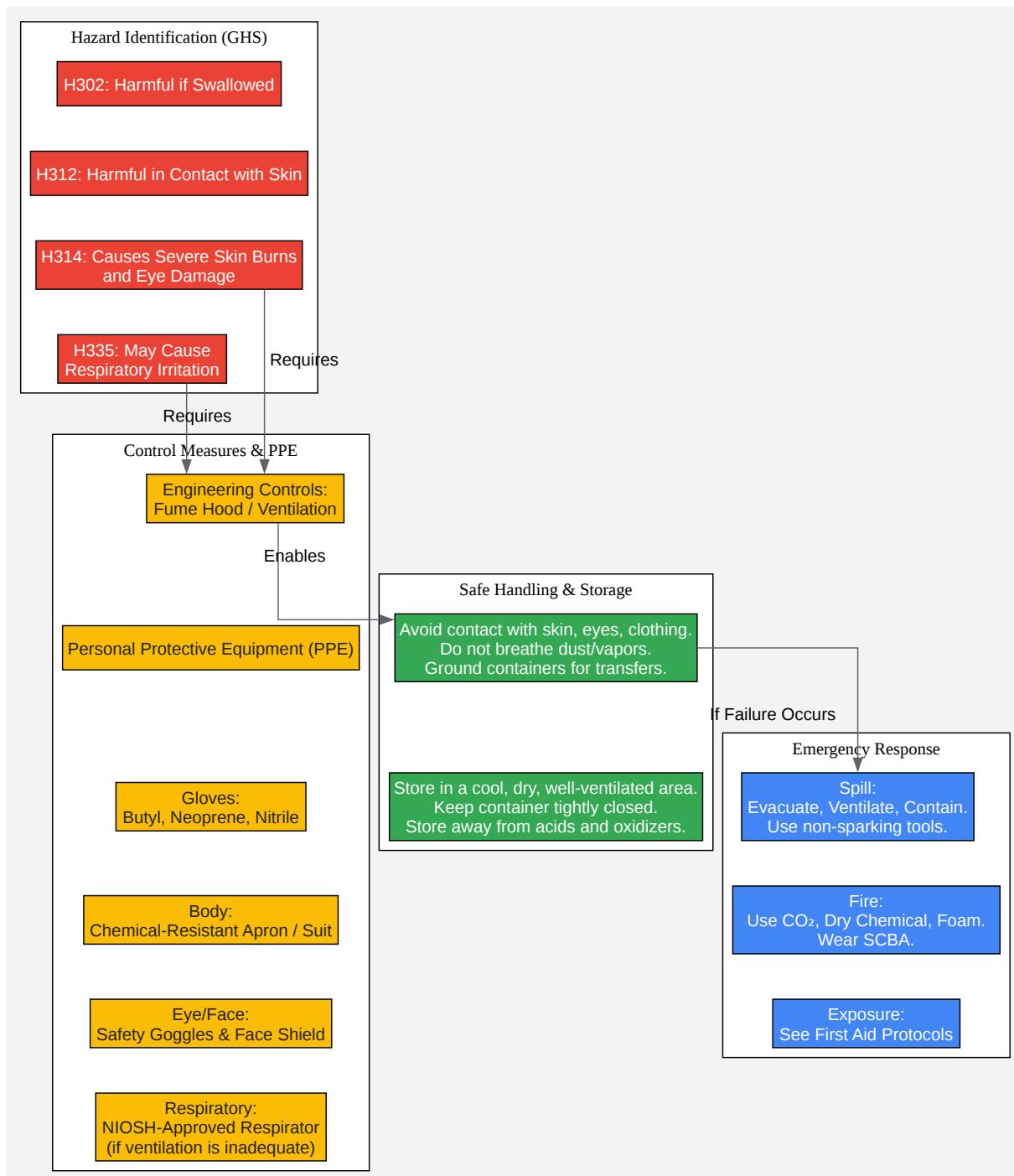
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- Signal Word: Danger [6]

## NFPA 704 Diamond

- Health (Blue): 3 (Serious hazard)
- Flammability (Red): 2 (Moderate hazard)
- Instability (Yellow): 0 (Minimal hazard)
- Special: None

(Note: NFPA ratings can vary slightly between suppliers but generally reflect these levels of hazard.) [5]



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**Caption:** Hazard Identification and Control Workflow.

## Physical and Chemical Properties

Hexane-1,6-diamine is a colorless, crystalline solid at room temperature with a strong, amine-like odor.[8]

Property	Value	Reference(s)
Physical State	Solid	[8]
Appearance	Colorless to white crystalline solid	[8]
Odor	Strong amine/piperidine-like	[9]
Melting Point	42 - 45 °C (108 - 113 °F)	[5][6]
Boiling Point	204 - 205 °C (399 - 401 °F)	[10]
Flash Point	71 - 93 °C (160 - 199 °F)	[9][11]
Density	0.89 g/cm³ at 25 °C	[6]
Solubility in Water	Readily soluble	[11]
Vapor Density	~4.0 (Air = 1)	[9]
Vapor Pressure	2 hPa at 50 °C	[9]
Explosive Limits	LEL: 0.7% / UEL: 6.3%	[9]

## Toxicology and Health Effects

The primary health hazards are its corrosive nature and moderate acute toxicity.[12][13]

- Inhalation: Vapors or dust can cause severe irritation to the respiratory tract.[5] High concentrations may lead to chemical pneumonitis and pulmonary edema.[14]
- Skin Contact: Causes severe skin burns.[6] Harmful if absorbed through the skin.[5] Prolonged contact may lead to dermatitis.[15]
- Eye Contact: Causes severe eye damage, including corneal damage and potential blindness.[10]

- Ingestion: Harmful if swallowed.[\[6\]](#) Can cause severe burns and perforation of the gastrointestinal tract.[\[16\]](#)
- Chronic Effects: The substance is toxic to the blood, kidneys, lungs, and liver with repeated or prolonged exposure.[\[10\]](#) There is no evidence to classify it as a carcinogen.[\[5\]](#)[\[6\]](#)[\[8\]](#)

Toxicity Metric	Value	Species	Reference(s)
LD <sub>50</sub> , Oral	750 - 1160 mg/kg	Rat	<a href="#">[10]</a> <a href="#">[12]</a> <a href="#">[13]</a>
LD <sub>50</sub> , Dermal	1110 - 1900 mg/kg	Rabbit, Rat	<a href="#">[10]</a> <a href="#">[16]</a>

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of hexanediamines are not typically provided in Safety Data Sheets. The hazard classifications are based on standardized tests, often following OECD (Organisation for Economic Co-operation and Development) guidelines. For example:

- Skin Corrosion/Irritation: Would likely be determined using OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). This involves applying the substance to the shaved skin of rabbits and observing for effects like erythema, edema, and necrosis over a period of up to 14 days.[\[7\]](#)
- Acute Oral Toxicity: Often determined via OECD Test Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method). This involves administering the substance to fasted animals (typically rats) in a stepwise procedure to identify a dose that causes mortality or evident toxicity.[\[7\]](#)
- Eye Damage/Irritation: Would be assessed under a protocol like OECD Test Guideline 405 (Acute Eye Irritation/Corrosion), where the substance is applied to the eye of an animal (typically a rabbit) and scored for effects on the cornea, iris, and conjunctiva.[\[7\]](#)

## Exposure Controls and Personal Protection Engineering Controls

- Ventilation: Work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to keep airborne concentrations below exposure limits.[5][17]
- Safety Equipment: Eyewash stations and safety showers must be immediately accessible in the work area.[4][18]

## Personal Protective Equipment (PPE)

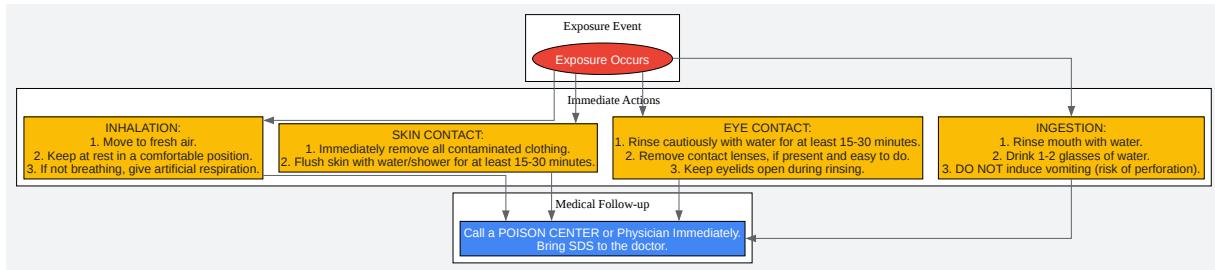
- Eye/Face Protection: Wear chemical safety goggles and a full-face shield.[19]
- Skin Protection:
  - Gloves: Wear chemically resistant gloves. Recommended materials include Butyl rubber, Neoprene, or Nitrile.[18] Always inspect gloves for integrity before use.
  - Body Protection: Wear a flame-retardant, chemical-resistant lab coat, apron, or full body suit as dictated by the scale of the operation.[6]
- Respiratory Protection: If a fume hood is not available or if dusts/aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge (e.g., for organic vapors and particulates) is required.[4][6]

## Safe Handling and Storage

- Handling: Avoid all personal contact. Do not breathe dust or vapors.[19] Use non-sparking tools and take precautionary measures against static discharge.[20] Containers should be bonded and grounded during transfers.[3]
- Storage: Store in a cool, dry, well-ventilated, and secured area.[3] Keep containers tightly closed as the material is hygroscopic.[5][6] Store separately from incompatible materials such as strong acids, oxidizing agents, acid chlorides, and acid anhydrides.[18][19][21]

## First Aid and Emergency Procedures

Immediate medical attention is required for all exposures.



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**Caption:** First Aid Protocol for Exposure Incidents.

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected area with large amounts of water for at least 15-30 minutes. Seek immediate medical attention.[3][18]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15-30 minutes, holding the eyelids open. Remove contact lenses if possible. Seek immediate medical attention from an ophthalmologist.[16]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth and have them drink two glasses of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][5]

## Fire and Explosion Hazard Data

Hexane-1,6-diamine is a combustible solid.[18] Vapors are heavier than air and may form explosive mixtures with air, especially when heated.[16]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), alcohol-resistant foam, or water spray.[16]
- Specific Hazards: Combustion produces toxic and irritating gases, including nitrogen oxides (NO<sub>x</sub>) and carbon monoxide (CO).[6] Containers may explode when heated.[18]
- Firefighter Protection: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand mode.[16]

## Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.[18] Remove all sources of ignition. [18] Wear the full personal protective equipment described in Section 6.2. Ensure adequate ventilation.
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways.[5]
- Containment and Cleanup: For spills, cover with a dry, inert absorbent material (e.g., sand, vermiculite, or clay).[17] Collect the material using non-sparking tools and place it into a suitable, sealed container for disposal.[18] Ventilate and wash the spill area after cleanup is complete.[18]

## Disposal Considerations

Disposal of Hexane-1,6-diamine must be in accordance with all federal, state, and local regulations. It may be necessary to dispose of this chemical as a hazardous waste.[18] Contact a licensed professional waste disposal service. Do not dispose of it via household or sanitary sewers.

## Transport Information

- UN Number: UN 2280[18]
- Proper Shipping Name: Hexamethylenediamine, solid[6]

- Transport Hazard Class: 8 (Corrosive)[[18](#)]
- Packing Group: III[[6](#)]

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